

# 2,4-Nonanedione CAS number and synonyms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Nonanedione

Cat. No.: B1583849

[Get Quote](#)

## 2,4-Nonanedione: A Technical Overview

CAS Number: 6175-23-1

Synonyms: Nonane-2,4-dione, Caproylacetone[1]

This technical guide provides a summary of the available information on **2,4-Nonanedione**, focusing on its chemical identity and basic properties. The information presented is intended for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**2,4-Nonanedione** is a beta-diketone with the molecular formula C<sub>9</sub>H<sub>16</sub>O<sub>2</sub>.[1] Beta-diketones are organic compounds characterized by two carbonyl groups separated by a single carbon atom. This structural feature allows them to exist in tautomeric equilibrium between the diketo and enol forms, which influences their chemical reactivity.

A summary of the key quantitative data for **2,4-Nonanedione** is presented in the table below.

Property	Value	Source
CAS Number	6175-23-1	PubChem
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>2</sub>	PubChem[1]
Molecular Weight	156.22 g/mol	PubChem[1]
Physical Description	Liquid	Human Metabolome Database (HMDB)[1]
Melting Point	-18 °C	Human Metabolome Database (HMDB)[1]

## Synthesis and Experimental Data

Detailed experimental protocols for the synthesis of **2,4-Nonanedione** are not readily available in the public domain. General synthetic methods for beta-diketones, such as the Claisen condensation, may be applicable. This would involve the condensation of an ester with a ketone in the presence of a strong base.

## Biological Activity and Toxicological Information

Publicly available information regarding the specific biological activity, signaling pathways, or mechanism of action of **2,4-Nonanedione** in the context of drug development is limited.

Toxicological information from the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals indicates that **2,4-Nonanedione** may cause an allergic skin reaction and serious eye irritation.[1]

## Visualization of Chemical Structure

To illustrate the molecular structure of **2,4-Nonanedione**, a simple diagram is provided below.

Caption: 2D structure of **2,4-Nonanedione**.

Disclaimer: This document summarizes publicly available information on **2,4-Nonanedione**. An in-depth technical guide with detailed experimental protocols, signaling pathways, and extensive quantitative data for a drug development audience could not be compiled due to the

limited availability of such information in the public domain. Researchers should consult specialized chemical and toxicological databases for further details.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Methylnonane-2,4-dione | 113486-29-6 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [2,4-Nonanedione CAS number and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1583849#2-4-nonanedione-cas-number-and-synonyms>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

